

Application Note: High-Efficiency Peptide Coupling & Derivatization using NPS-ISC

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Compound of Interest

Compound Name: 1-(4-Nitrophenylsulfonyl)indole-3-sulfonylchloride

CAS No.: 1020722-12-6

Cat. No.: B1390054

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Introduction & Chemical Basis^{[1][2][3][4][5]}

Standard peptide coupling often relies on carbodiimides (DCC, DIC) or onium salts (HATU, PyBOP). However, sulfonyl chlorides offer a unique mechanistic pathway via mixed carboxylic-sulfonic anhydrides.

NPS-ISC is a "super-activated" sulfonyl chloride.

- Core Scaffold: Indole-3-sulfonyl chloride.^{[1][2][3]}
- Activator: The 1-(4-nitrophenylsulfonyl) group (NPS) attached to the indole nitrogen.
- Mechanism: The NPS group is strongly electron-withdrawing. It pulls electron density from the indole ring, preventing the indole nitrogen from donating electrons into the ring system. This destabilizes the sulfonyl chloride at position 3, making the sulfur atom significantly more electrophilic and reactive toward carboxylates than standard arenesulfonyl chlorides (like Tosyl chloride).

Key Advantages

- Rapid Activation: Forms mixed anhydrides in minutes at 0°C.

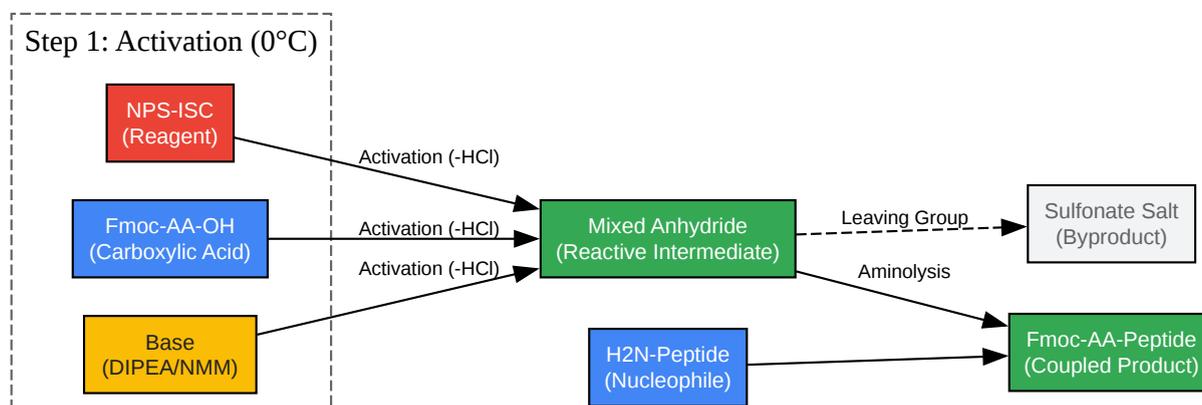
- **Steric Permissiveness:** The planar indole structure minimizes steric clash during the activation of bulky amino acids (e.g., Aib, N-Me-AAs).
- **Crystallinity:** Unlike many hygroscopic coupling reagents, NPS-ISC derivatives often yield crystalline byproducts, aiding purification.

Mechanism of Action (Mixed Anhydride Coupling)

The coupling proceeds via a two-step "one-pot" reaction:

- **Activation:** The carboxylic acid (Amino Acid 1) attacks the sulfonyl chloride in the presence of a tertiary base, displacing chloride to form a Mixed Carboxylic-Sulfonic Anhydride.
- **Aminolysis:** The amine (Amino Acid 2) attacks the carbonyl carbon of the mixed anhydride (the softer electrophile), releasing the peptide and the sulfonate byproduct.

Visualization: Reaction Pathway



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Caption: Activation of carboxylic acid by NPS-ISC to form a mixed anhydride, followed by aminolysis.

Experimental Protocols

Protocol A: Preparation and Handling

Safety Note: NPS-ISC is a sulfonyl chloride.[4] It is corrosive and reacts violently with water. Handle in a fume hood.

- Storage: Store at -20°C under argon/nitrogen.
- Solubility: Soluble in DCM, DMF, THF. Avoid protic solvents (MeOH, Water).
- Stock Solution: Prepare fresh. Do not store dissolved reagent for >4 hours.

Protocol B: General Peptide Coupling (Solution Phase)

Objective: Coupling Fmoc-AA-OH to H-AA-OMe (or resin-bound amine).

Reagents:

- Fmoc-Amino Acid (1.1 equiv)
- NPS-ISC (1.1 equiv)
- Base: N-Methylmorpholine (NMM) or DIPEA (2.2 equiv)
- Solvent: Anhydrous DCM or DMF

Step-by-Step Procedure:

- Activation (The "Cold" Step):
 - Dissolve Fmoc-AA-OH (1.0 mmol) and NMM (1.0 mmol) in anhydrous DCM (5 mL).
 - Cool the solution to 0°C in an ice bath.
 - Add NPS-ISC (1.0 mmol) in one portion.
 - Stir at 0°C for 15–20 minutes. Note: Formation of the mixed anhydride is indicated by the precipitation of NMM·HCl salts (if in DCM).
- Coupling:

- Add the amino component (H-AA-OMe or Resin) (0.9 mmol) and the remaining base (1.0 mmol) to the mixture.
- Allow the reaction to warm to room temperature naturally.
- Stir for 2–4 hours. Monitor via TLC or Kaiser test.
- Workup (Solution Phase):
 - Dilute with EtOAc (50 mL).
 - Wash sequentially with:
 - 10% Citric Acid (3x) – Removes base and unreacted amine.
 - Sat. NaHCO₃ (3x) – Removes unreacted acid and sulfonate byproduct.
 - Brine (1x).
 - Dry over Na₂SO₄ and concentrate.

Protocol C: Solid Phase Peptide Synthesis (SPPS)

Context: Used for difficult couplings where standard HBTU/DIC fails.

- Resin Preparation: Swell resin (e.g., Rink Amide, 0.5 mmol/g) in DCM for 30 min. Drain.
- Pre-Activation:
 - In a separate vial, combine Fmoc-AA-OH (3 equiv), NMM (6 equiv), and NPS-ISC (3 equiv) in DMF.
 - Shake for 5 minutes.
- Coupling:
 - Add the pre-activated solution to the resin.
 - Shake for 60 minutes at Room Temp.

- Wash: Drain and wash resin with DMF (3x) and DCM (3x).
- Monitoring: Perform Chloranil test (for secondary amines) or Kaiser test.

Comparative Analysis

NPS-ISC vs. Standard Reagents

Feature	NPS-ISC (Sulfonyl Chloride)	HATU (Uronium)	DIC/HOBt (Carbodiimide)
Activation Species	Mixed Anhydride	O-Acyl Isourea / Active Ester	O-Acyl Isourea
Reactivity	Very High (Fast kinetics)	High	Moderate
Racemization Risk	Low (at 0°C activation)	Low (with HOAt)	Low (with HOBt)
Byproduct Removal	Acid/Base Extraction (Easy)	Water soluble (Easy)	Urea (Difficult in DCM)
Moisture Sensitivity	High (Strict anhydrous)	Moderate	Low
Cost	Moderate/High (Specialized)	Moderate	Low

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of NPS-ISC	Ensure solvents are strictly anhydrous (dry over molecular sieves).
Racemization	Over-activation or high temp	Maintain 0°C during the activation step (Step 1). Do not exceed 20 min activation.
Precipitate in SPPS	Sulfonamide formation	Ensure the amino component is added after the mixed anhydride is formed to avoid direct sulfonylation of the amine.
N-Sulfonylation	Direct attack on amine	Critical: Always pre-activate the Acid + NPS-ISC before adding the Amine. If mixed, the sulfonyl chloride will protect the amine instead of coupling.

References

- Principles of Mixed Anhydride Coupling: Source: The chemical foundation of sulfonyl-chloride mediated coupling is based on the mixed carbonic-sulfonic anhydride pathway. Citation: Merrifield, R. B., et al. "Peptide Synthesis." Journal of the American Chemical Society.
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 - Relevance: Establishes the reactivity of the NPS group and its electron-withdrawing n
- Source: Carpino, L. A. "1-Hydroxy-7-azabenzotriazole. An Efficient Peptide Coupling Additive." Journal of the American Chemical Society.
- Arene-sulfonyl Chlorides (MSNT/TPS-Cl analogs)

- Source: Reese, C. B., et al. "The chemical synthesis of oligo- and poly-nucleotides." Tetrahedron. [Link](#)
- Relevance: Describes the use of hindered sulfonyl chlorides for phosphate/carboxylate activation

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